

Physicochemical properties of Dimethyl 2-propylmalonate

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Compound of Interest

Compound Name: Dimethyl 2-propylmalonate

Cat. No.: B176959

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An In-depth Technical Guide on the Physicochemical Properties of Dimethyl 2-propylmalonate

This technical guide provides a comprehensive overview of the physicochemical properties of **Dimethyl 2-propylmalonate**, a significant chemical intermediate in organic synthesis. The information is intended for researchers, scientists, and professionals in drug development and other scientific fields who utilize this compound in their work.

Core Compound Properties

Dimethyl 2-propylmalonate is a diester of malonic acid, featuring a propyl group attached to the α -carbon.^[1] Under standard conditions, it exists as a colorless to pale yellow liquid.^[1] Its chemical structure makes it a valuable precursor in the synthesis of more complex molecules.^[1]

Data Presentation

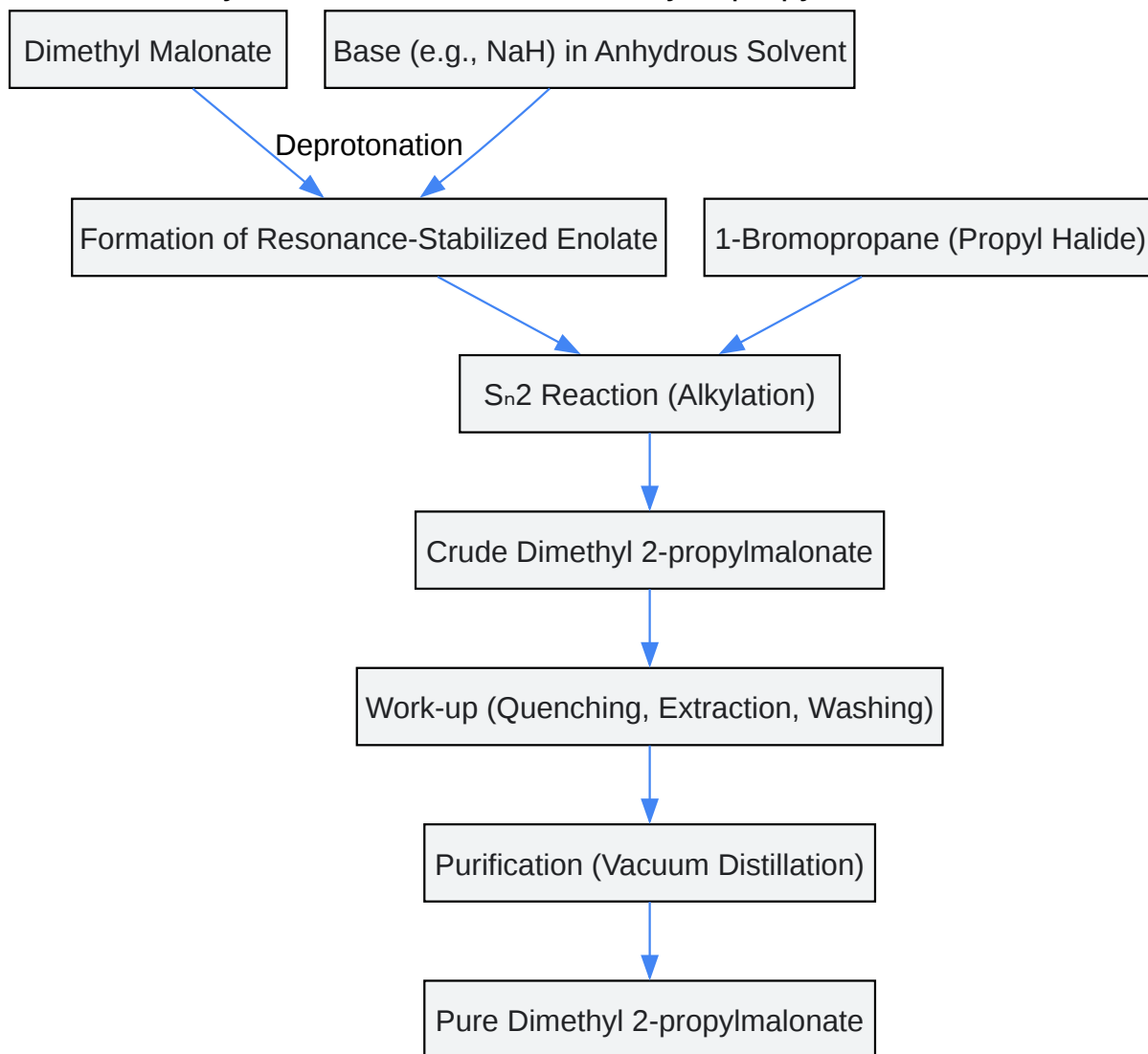
The key physicochemical properties of **Dimethyl 2-propylmalonate** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	14035-96-2	[1]
Molecular Formula	C ₈ H ₁₄ O ₄	[1]
Molecular Weight	174.19 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	204.4 °C at 760 mmHg	[1]
Density	1.037 g/cm ³	[1]
Refractive Index	1.421	[1]
Flash Point	90.8 °C	[1]

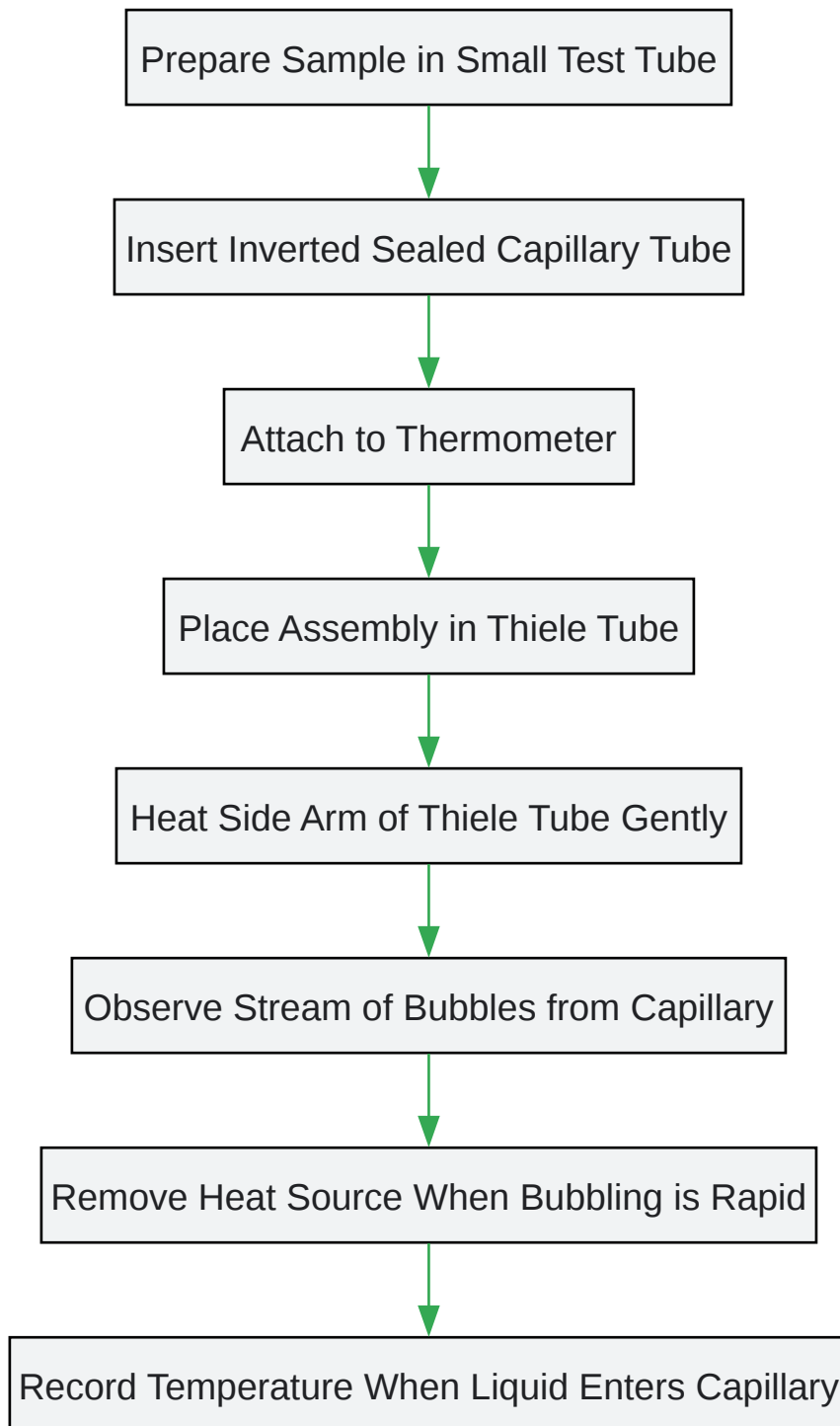
Synthesis Workflow

The primary method for synthesizing **Dimethyl 2-propylmalonate** is the malonic ester synthesis.[1][2] This process involves the alkylation of dimethyl malonate with a propyl halide.[1][2] The key steps include the deprotonation of dimethyl malonate to form a nucleophilic enolate, which then undergoes an S_N2 reaction with the propyl halide.[1][2]

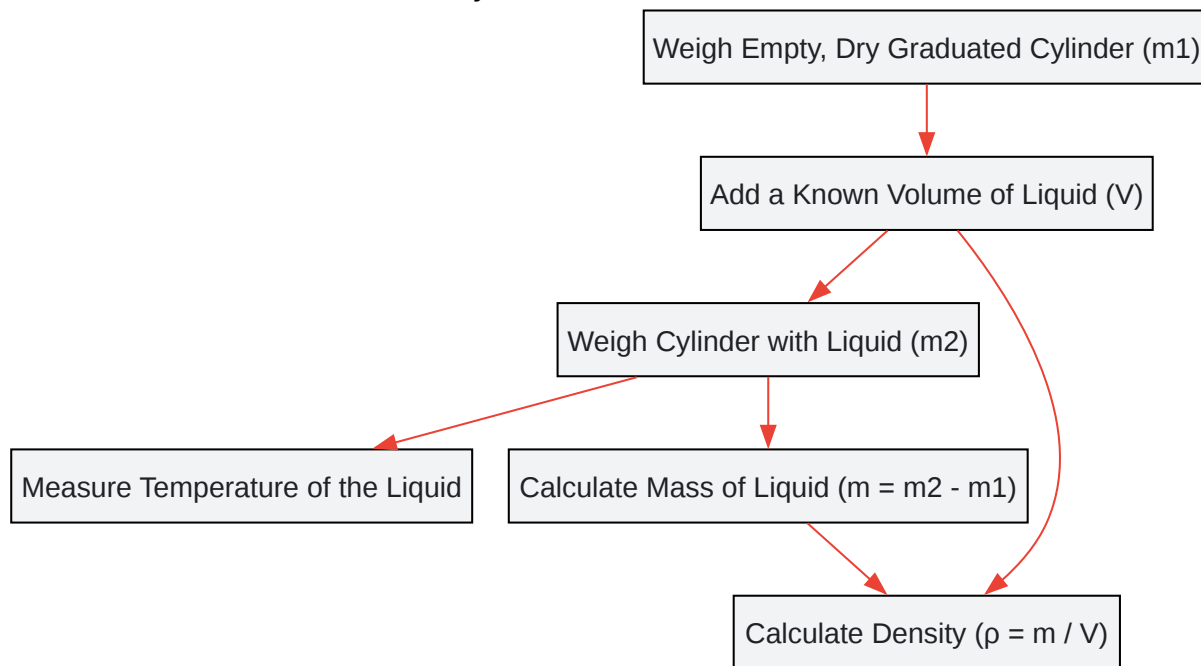
Synthesis Workflow for Dimethyl 2-propylmalonate



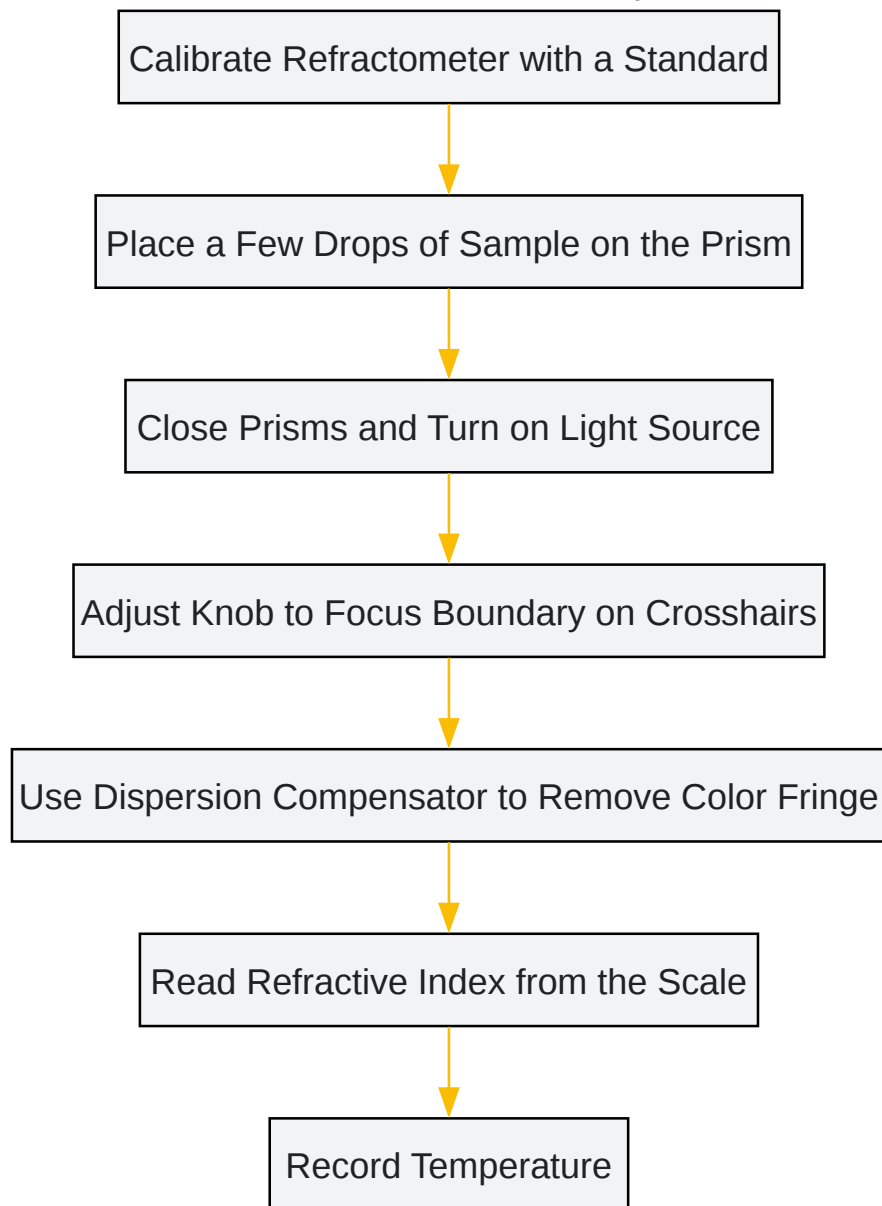
Boiling Point Determination Workflow (Thiele Tube)



Density Measurement Workflow



Refractive Index Measurement Workflow (Abbe Refractometer)



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References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
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